

# Personal protective equipment for handling Org-24598

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## Compound of Interest

Compound Name: Org-24598

Cat. No.: B1662628

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## Essential Safety and Handling Guide for Org-24598

Disclaimer: A specific Material Safety Data Sheet (MSDS) for **Org-24598** was not located in the available search results. The following guidance is based on general laboratory safety protocols for handling solid chemical compounds of unknown toxicity and should be supplemented by a thorough risk assessment conducted by qualified personnel within your institution.

This guide provides essential information for the safe handling and disposal of **Org-24598**, a potent and selective inhibitor of the glial glycine transporter GlyT1b.<sup>[1]</sup> Adherence to these procedures is critical to ensure the safety of laboratory personnel and the integrity of research outcomes.

## Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **Org-24598**.

PPE Category	Item	Specifications and Use
Hand Protection	Nitrile Gloves	Wear two pairs of powder-free nitrile gloves. Change gloves immediately if contaminated, punctured, or torn. Avoid skin contact with the compound.
Eye Protection	Safety Goggles	Use chemical splash goggles that meet ANSI Z87.1 standards to protect against dust particles and potential splashes.
Body Protection	Laboratory Coat	A clean, buttoned lab coat should be worn to protect skin and clothing. Ensure the material is appropriate for the chemicals being handled.
Respiratory Protection	N95 Respirator or Higher	When handling the solid compound outside of a certified chemical fume hood or other ventilated enclosure, a NIOSH-approved N95 respirator or higher is recommended to prevent inhalation of fine particles. <sup>[2]</sup>

## Operational Plan: Handling and Experimental Protocols

### 1. Preparation and Weighing:

- All handling of solid **Org-24598** should be conducted in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- Before use, visually inspect the container for any damage or leaks.

- Use dedicated spatulas and weighing boats for **Org-24598** to prevent cross-contamination.
- When preparing solutions, add the solid to the solvent slowly to avoid splashing. **Org-24598** is soluble in DMSO up to 100 mM.

## 2. Experimental Use:

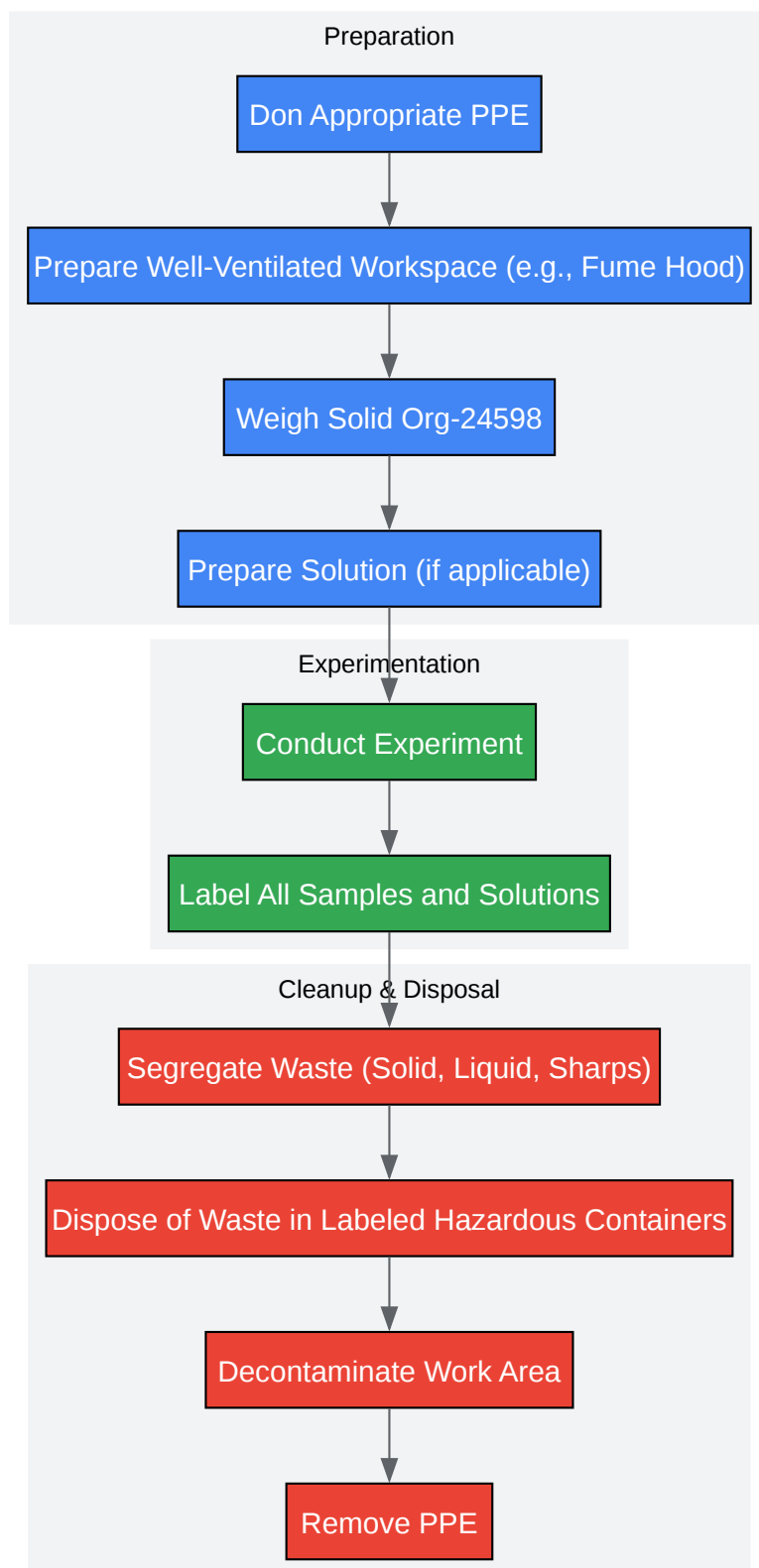
- Clearly label all solutions containing **Org-24598** with the compound name, concentration, date, and responsible researcher's name.
- When conducting experiments, ensure adequate ventilation.
- Avoid the generation of aerosols.
- In case of a spill, immediately alert personnel in the area, and follow your institution's established spill cleanup procedures for chemical compounds.

## Disposal Plan

All waste materials contaminated with **Org-24598** must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.

- Solid Waste: Collect all contaminated solid waste, including empty vials, weighing boats, and used PPE (gloves, etc.), in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **Org-24598** in a designated, sealed, and clearly labeled hazardous waste container. Do not pour solutions down the drain.
- Sharps: Any contaminated sharps (needles, scalpels) must be disposed of in a designated sharps container for hazardous chemical waste.

## Workflow for Handling Org-24598



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Caption: Workflow for Safe Handling of **Org-24598** from Preparation to Disposal.

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## References

- 1. bio-techne.com [bio-techne.com]
- 2. gerpac.eu [gerpac.eu]
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